

Introduction: The Role of NMR in Modern Structural Elucidation

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Compound of Interest

Compound Name: *Ethyl 6-cyclopropyl-6-oxohexanoate*

CAS No.: 898776-30-2

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In the landscape of pharmaceutical research and drug development, the unambiguous determination of a molecule's structure is a cornerstone of success. Nuclear Magnetic Resonance (NMR) spectroscopy stands as the preeminent technique for this purpose, offering unparalleled insight into the connectivity and chemical environment of atoms within a molecule. This guide provides a comprehensive analysis of **Ethyl 6-cyclopropyl-6-oxohexanoate**, a molecule incorporating several key functional groups: a cyclopropyl ring, a ketone, an aliphatic chain, and an ethyl ester.

The cyclopropyl moiety, in particular, is a valuable structural motif in medicinal chemistry, known for introducing conformational rigidity and unique electronic properties.^[1]

Understanding its distinct NMR signature is therefore critical for scientists working with such compounds. This document will serve as a technical resource, detailing the predicted ¹H and ¹³C NMR spectra, the rationale behind spectral assignments, and the advanced 2D NMR techniques used for structural confirmation.

Molecular Structure and Spectroscopic Blueprint

A thorough NMR analysis begins with a systematic breakdown of the molecule's structure to identify all unique (non-equivalent) proton and carbon environments.

Caption: Numbering scheme for **Ethyl 6-cyclopropyl-6-oxohexanoate**.

The molecule possesses 11 unique carbon environments and 9 distinct sets of protons, each expected to produce a unique signal in the respective NMR spectrum.

Predicted ^1H NMR Spectral Analysis

The ^1H NMR spectrum provides information on the chemical environment, quantity (via integration), and connectivity (via spin-spin coupling) of protons. Chemical shifts (δ) are reported in parts per million (ppm) relative to a standard, typically tetramethylsilane (TMS).^[2]^[3]

Proton Label	Integration	Predicted δ (ppm)	Predicted Multiplicity	Rationale & Key Couplings
H-i	3H	1.2 - 1.3	Triplet (t)	Part of the ethyl ester, coupled to the two H-h protons ($^3J \approx 7$ Hz). This is a classic ethyl pattern. [4]
H-b, H-c	4H	0.8 - 1.2	Multiplets (m)	These are the cyclopropyl CH ₂ protons. They are highly shielded due to the ring current effect of the cyclopropane ring. [1] [5] They will show complex splitting due to both geminal and vicinal coupling to each other and to H-a.
H-f	2H	1.5 - 1.7	Multiplet (m)	Methylene group in the middle of the alkyl chain, relatively shielded. Coupled to H-e and H-g.
H-e	2H	1.7 - 1.9	Multiplet (m)	Methylene group in the alkyl chain,

				coupled to H-d and H-f.
H-a	1H	1.8 - 2.0	Multiplet (m)	The cyclopropyl CH proton is deshielded relative to H-b/c due to the adjacent ketone. It is coupled to all four other cyclopropyl protons (H-b, H-c).
H-g	2H	2.3 - 2.5	Triplet (t)	Protons are alpha to the ester carbonyl group, resulting in a downfield shift. ^[6] Coupled to H-f ($^3J \approx 7$ Hz).
H-d	2H	2.7 - 2.9	Triplet (t)	Protons are alpha to the ketone carbonyl group, causing a significant downfield shift. ^[7] Coupled to H-e ($^3J \approx 7$ Hz).
H-h	2H	4.1 - 4.2	Quartet (q)	Part of the ethyl ester, directly attached to the oxygen atom, causing strong deshielding. ^[8] Coupled to the

three H-i protons
($^3J \approx 7$ Hz).

Predicted ^{13}C NMR and DEPT Spectral Analysis

The ^{13}C NMR spectrum reveals the number of unique carbon environments. Due to the low natural abundance of ^{13}C , carbon-carbon coupling is not observed.^[9] Spectra are typically acquired with proton decoupling, resulting in each unique carbon appearing as a singlet.^[9] Distortionless Enhancement by Polarization Transfer (DEPT) experiments are invaluable for determining the number of hydrogens attached to each carbon.^{[10][11][12]}

- DEPT-90: Only CH carbons appear as positive signals.^{[11][13]}
- DEPT-135: CH_3 and CH carbons appear as positive signals, while CH_2 carbons appear as negative (inverted) signals. Quaternary carbons (C) are absent.^{[10][14]}

Carbon Label	DEPT-135 Signal	DEPT-90 Signal	Predicted δ (ppm)	Rationale
C3, C2	Positive	Absent	8 - 12	Highly shielded cyclopropyl CH ₂ carbons. [15]
C11	Positive	Absent	14 - 15	Ethyl group CH ₃ carbon, typical for alkanes.
C1	Positive	Positive	18 - 22	Cyclopropyl CH carbon, deshielded by the adjacent ketone.
C7	Negative	Absent	23 - 26	Aliphatic chain CH ₂ carbon.
C6	Negative	Absent	28 - 32	Aliphatic chain CH ₂ carbon.
C8	Negative	Absent	33 - 36	CH ₂ carbon alpha to the ester carbonyl.
C5	Negative	Absent	41 - 44	CH ₂ carbon alpha to the ketone carbonyl, shifted downfield. [16]
C10	Negative	Absent	60 - 62	Ethyl ester CH ₂ carbon, deshielded by the adjacent oxygen atom. [8]
C9	Absent	Absent	172 - 175	Ester carbonyl carbon. Less

deshielded than
a ketone
carbonyl.[9][17]

Ketone carbonyl
carbon.
Characteristically
found far
downfield (>200
ppm).[7][18][19]

C4

Absent

Absent

208 - 212

Advanced 2D NMR for Structural Verification

While 1D spectra provide foundational data, 2D NMR experiments are essential for unambiguously connecting the puzzle pieces. They reveal correlations between nuclei, confirming the atomic connectivity.

COSY (COrrrelation SpectroscopY)

This homonuclear experiment identifies protons that are spin-coupled to each other, typically through two or three bonds (2J or 3J).[\[20\]](#)[\[21\]](#) Cross-peaks in a COSY spectrum directly map out the H-C-C-H networks.

Expected Key COSY Correlations:

- H-i ↔ H-h (confirms the ethyl group)
- H-h ↔ H-i
- H-g ↔ H-f
- H-f ↔ H-g and H-e
- H-e ↔ H-f and H-d
- H-d ↔ H-e
- H-a ↔ H-b and H-c (confirms cyclopropyl connectivity)

HSQC (Heteronuclear Single Quantum Coherence)

This heteronuclear experiment correlates protons directly to the carbons they are attached to (^1J coupling).^{[20][22]} It provides a direct link between the ^1H and ^{13}C assignments.

Expected Key HSQC Correlations:

- H-i ($\delta \sim 1.2$) $\leftrightarrow$ C11 ($\delta \sim 14$)
- H-h ($\delta \sim 4.1$) $\leftrightarrow$ C10 ($\delta \sim 61$)
- H-g ($\delta \sim 2.4$) $\leftrightarrow$ C8 ($\delta \sim 34$)
- H-f ($\delta \sim 1.6$) $\leftrightarrow$ C7 ($\delta \sim 24$)
- H-e ($\delta \sim 1.8$) $\leftrightarrow$ C6 ($\delta \sim 30$)
- H-d ($\delta \sim 2.8$) $\leftrightarrow$ C5 ($\delta \sim 42$)
- H-a ($\delta \sim 1.9$) $\leftrightarrow$ C1 ($\delta \sim 20$)
- H-b,c ($\delta \sim 0.9$) $\leftrightarrow$ C2,3 ($\delta \sim 10$)

Experimental Protocol: A Self-Validating System

Achieving high-quality, reproducible NMR data is contingent upon meticulous sample preparation and a logical acquisition strategy.^{[23][24]}

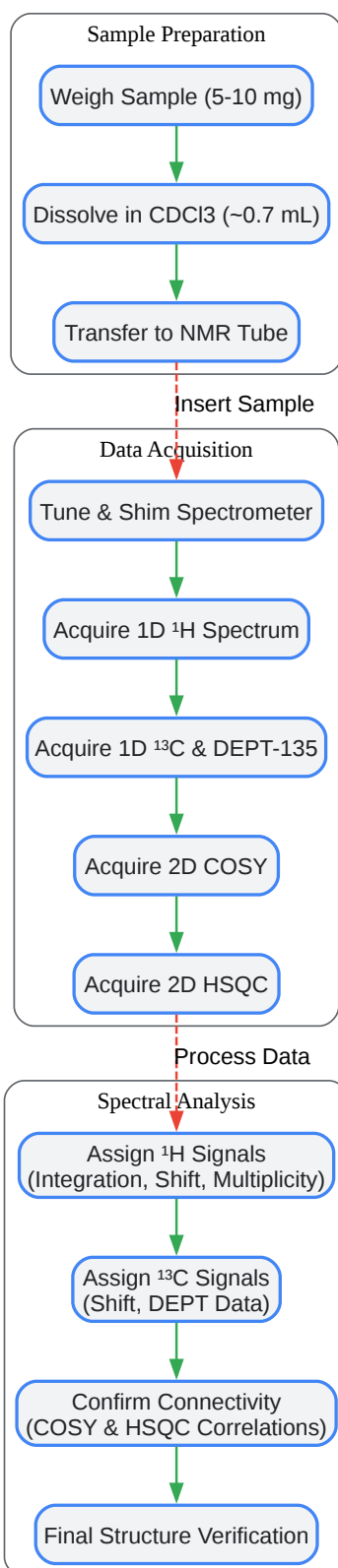
Sample Preparation

- **Analyte Weighing:** Accurately weigh 5-10 mg of **Ethyl 6-cyclopropyl-6-oxohexanoate** into a clean, dry vial.^[24]
- **Solvent Selection:** Choose a deuterated solvent that fully dissolves the sample. Deuterated chloroform (CDCl_3) is an excellent first choice for this non-polar to moderately polar compound. The deuterium signal is used by the spectrometer for field-frequency locking.^{[24][25]}

- Dissolution: Add approximately 0.6-0.7 mL of CDCl_3 to the vial.[\[23\]](#) Gently swirl or vortex until the sample is completely dissolved. Ensure no particulate matter remains, as this can degrade spectral quality.[\[23\]](#)[\[24\]](#)
- Transfer: Using a clean Pasteur pipette, transfer the solution into a high-quality 5 mm NMR tube.[\[26\]](#)
- Standard: Tetramethylsilane (TMS) is often added as an internal standard to reference the chemical shift to 0.00 ppm, although modern spectrometers can reference the residual solvent peak (e.g., CDCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).

Data Acquisition Workflow

A systematic approach to data acquisition ensures all necessary information for structural elucidation is gathered efficiently.



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Caption: Workflow for NMR-based structural elucidation.

Conclusion

The ^1H and ^{13}C NMR spectra of **Ethyl 6-cyclopropyl-6-oxohexanoate** are rich with information. The highly shielded signals of the cyclopropyl protons, the distinct quartet-triplet pattern of the ethyl group, and the characteristic downfield shifts of the ketone and ester carbonyl carbons provide a unique spectroscopic fingerprint. By employing a systematic workflow that combines 1D and 2D NMR techniques with rigorous sample preparation, researchers can confidently determine and verify the structure of this and related molecules, ensuring the scientific integrity required in advanced drug development and chemical research.

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